

TAK-901 Solubility and Preparation

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Compound Focus: Tak-901

CAS No.: 934541-31-8

Cat. No.: S548714

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The table below summarizes the key physicochemical and solubility data for **TAK-901** from supplier specifications and a foundational research article.

Property	Details
Molecular Weight	504.64 g/mol [1] [2]
CAS Number	934541-31-8 [3] [1] [2]
Chemical Formula	C ₂₈ H ₃₂ N ₄ O ₃ S [1] [2]
Physical Form	Off-white to light yellow solid [1]
Purity	Typically ≥98% [3]

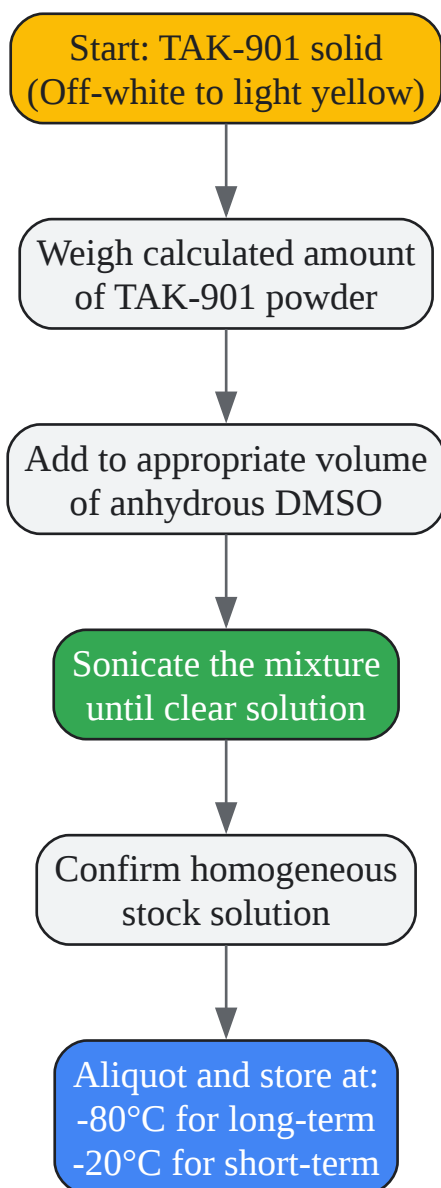
| **Solubility in DMSO** | ~65 mg/mL (128.80 mM) [1] ~93 mg/mL (184.29 mM) [2] | | **Recommended Solvent** | DMSO [1] [2] [4] | | **Solubility in Ethanol** | < 1 mg/mL (insoluble or slightly soluble) [2] |

Stock Solution Preparation Guide

For preparing your stock solution, here is a standard preparation table based on the solubility data. **Sonication is highly recommended** to aid dissolution and ensure a homogeneous solution [1] [2].

Desired Concentration	Amount of TAK-901 per 1 mL of DMSO
10 mM	5.05 mg [1]
50 mM	25.23 mg [1]
100 mg/mL	100 mg [2]

The process for preparing a working solution can be summarized in the following workflow:



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Frequently Asked Questions

- **What is the maximum recommended stock concentration?** You can prepare stock solutions as high as 93-100 mg/mL in DMSO, but for most cellular assays, a 10-50 mM stock is standard and practical for further dilution.
- **The solution isn't clearing during preparation. What should I do?** Ensure you are using **fresh, anhydrous DMSO**. Gently warming the tube with your hand or in a lukewarm water bath (below 37°C) during sonication can help. Avoid excessive heating to prevent compound degradation.
- **How should I store the stock solution and what is its shelf life?** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. When stored at **-80°C**, the solution is stable for approximately **2 years**; at **-20°C**, it is stable for about **1 year** [1].
- **My experiments involve cellular assays. What critical step must I remember?** Always dilute the DMSO stock solution into your aqueous assay buffer or cell culture medium. Ensure the **final DMSO concentration is kept low (typically $\leq 0.1\%$)** to avoid solvent cytotoxicity.
- **Where can I find the original biological characterization of TAK-901?** The foundational research article "Biological characterization of **TAK-901**, an investigational, novel, multitargeted Aurora B kinase inhibitor" was published in *Molecular Cancer Therapeutics* in 2013 [5].

Important Experimental Notes

- **Hygroscopic DMSO:** DMSO readily absorbs water from the atmosphere, which can affect solubility and compound stability over time. Always use a freshly opened bottle and keep it tightly sealed [1].
- **In Vitro Use Only:** The suppliers explicitly state that **TAK-901** is "for research use only, not for human use" [3] [1].

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References

1. TAK-901 | Aurora Kinase Inhibitor [medchemexpress.com]
2. - TAK | Aurora Kinase | JAK | Src | CDK | TargetMol 901 [targetmol.com]
3. - TAK | Aurora A/B Kinase inhibitor | CAS 934541-31-8 | Buy... 901 [invivochem.com]
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5. Biological characterization of TAK-901, an investigational ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [TAK-901 Solubility and Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548714#tak-901-solubility-issues-dms0>]

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